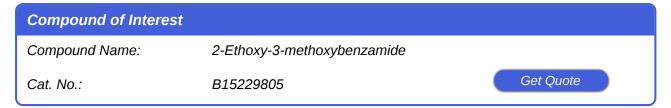


A Comprehensive Technical Guide to 2-Ethoxy-3-methoxybenzamide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethoxy-3-methoxybenzamide is a substituted aromatic amide. While specific research on this compound is limited, its structural motifs—a benzamide core with ethoxy and methoxy substitutions—are present in a variety of biologically active molecules. This guide provides a technical overview of its chemical properties, a plausible synthetic route, and its potential biological significance based on the activities of structurally related compounds. The information herein is intended to serve as a foundational resource for researchers interested in exploring the potential of this and similar molecules in drug discovery and development.

IUPAC Name: 2-Ethoxy-3-methoxybenzamide

Physicochemical Properties

Precise experimental data for **2-ethoxy-3-methoxybenzamide** is not extensively available in public literature. The following table summarizes estimated and known properties of the parent compound, benzamide, and related substituted benzamides to provide a comparative reference.



Property	Benzamide	2- Methoxybenza mide	3- Methoxybenza mide	2-Ethoxy-3- methoxybenza mide (Predicted)
Molecular Formula	C7H7NO	C ₈ H ₉ NO ₂ [1][2]	C8H9NO2[3]	C10H13NO3
Molar Mass	121.14 g/mol [4]	151.16 g/mol [1] [2]	151.16 g/mol [3]	195.21 g/mol
Appearance	White solid[4]	White or pale- colored powder[5]	-	Likely a white to off-white solid
Melting Point	127-130 °C[4]	-	-	Predicted to be in a similar range
Boiling Point	288 °C[4]	-	-	> 290 °C
Solubility	Slightly soluble in water; soluble in many organic solvents.[4]	Soluble in water and other organic solvents.	-	Predicted to have low aqueous solubility, but soluble in organic solvents like ethanol, DMSO, and DMF.
pKa (Acidity)	~13 (in H ₂ O)[4]	-	-	Similar to other benzamides

Synthesis Protocol

The synthesis of **2-ethoxy-3-methoxybenzamide** can be envisioned as a two-step process starting from a commercially available precursor, 2-hydroxy-3-methoxybenzoic acid. The following is a detailed, hypothetical experimental protocol.



Step 1: Ethoxylation of 2-hydroxy-3-methoxybenzoic acid to form 2-ethoxy-3-methoxybenzoic acid.

 Materials: 2-hydroxy-3-methoxybenzoic acid, diethyl sulfate, potassium carbonate (K₂CO₃), acetone, hydrochloric acid (HCl), ethyl acetate, brine.

Procedure:

- To a solution of 2-hydroxy-3-methoxybenzoic acid (1 equivalent) in acetone, add anhydrous potassium carbonate (3 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add diethyl sulfate (1.5 equivalents) dropwise to the reaction mixture.
- Reflux the reaction mixture for 12-18 hours, monitoring the progress by thin-layer chromatography (TLC).
- After completion, filter the reaction mixture to remove potassium carbonate.
- Evaporate the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate to yield crude 2ethoxy-3-methoxybenzoic acid.
- Purify the crude product by recrystallization or column chromatography.

Step 2: Amidation of 2-ethoxy-3-methoxybenzoic acid to form **2-ethoxy-3-methoxybenzamide**.

 Materials: 2-ethoxy-3-methoxybenzoic acid, thionyl chloride (SOCl₂), dichloromethane (DCM), aqueous ammonia (NH₄OH), sodium bicarbonate (NaHCO₃).

Procedure:

• Dissolve 2-ethoxy-3-methoxybenzoic acid (1 equivalent) in dry dichloromethane.



- Add thionyl chloride (1.2 equivalents) dropwise at 0 °C.
- Stir the reaction mixture at room temperature for 2-4 hours until the evolution of gas ceases.
- Remove the solvent and excess thionyl chloride under reduced pressure to obtain the crude acid chloride.
- Dissolve the crude acid chloride in dry dichloromethane and add it dropwise to a stirred solution of concentrated aqueous ammonia (excess) at 0 °C.
- Stir the reaction mixture for 1-2 hours at room temperature.
- Separate the organic layer and wash it with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to yield crude 2-ethoxy-3-methoxybenzamide.
- Purify the product by recrystallization from a suitable solvent system (e.g., ethanol/water).

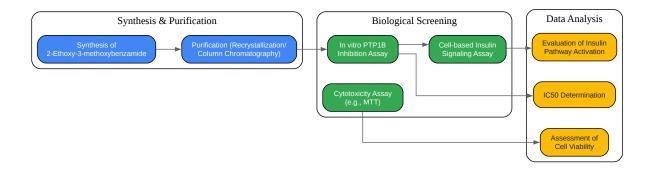
Potential Biological Activity and Signaling Pathway

Benzamide derivatives are known to exhibit a wide range of pharmacological activities, including anti-inflammatory, analgesic, and antimicrobial effects.[5] Furthermore, compounds with similar substitution patterns have shown specific biological activities. For instance, 2-ethoxy-4-(methoxymethyl)benzamide derivatives have been identified as potent and selective inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B), a key negative regulator of insulin signaling, making them potential therapeutic agents for type 2 diabetes.[6]

Based on this precedent, it is plausible that **2-ethoxy-3-methoxybenzamide** could also interact with key signaling pathways. A hypothetical mechanism of action could involve the inhibition of a phosphatase like PTP1B, leading to the enhancement of insulin signaling.

Hypothetical Experimental Workflow for Biological Screening





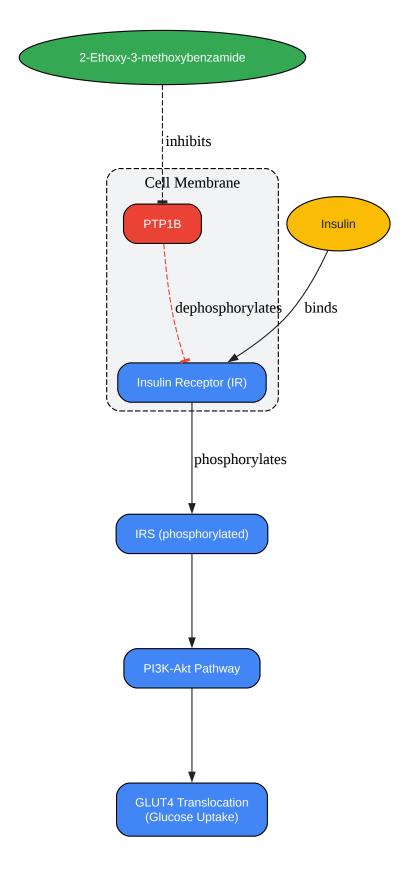
Click to download full resolution via product page

Caption: A potential experimental workflow for the synthesis and biological evaluation of **2-ethoxy-3-methoxybenzamide**.

Hypothesized Signaling Pathway: Enhancement of Insulin Signaling via PTP1B Inhibition

The following diagram illustrates the hypothesized mechanism where **2-ethoxy-3-methoxybenzamide** inhibits PTP1B, leading to the potentiation of the insulin signaling cascade.





Click to download full resolution via product page



Caption: Hypothesized signaling pathway of **2-ethoxy-3-methoxybenzamide** as a PTP1B inhibitor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2-Methoxybenzamide [webbook.nist.gov]
- 2. 2-Methoxybenzamide | C8H9NO2 | CID 75540 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Methoxybenzamide | C8H9NO2 | CID 98487 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Benzamide Wikipedia [en.wikipedia.org]
- 5. Benzamides: Sulpiride | Pharmaguideline [pharmaguideline.com]
- 6. Discovery of 2-ethoxy-4-(methoxymethyl)benzamide derivatives as potent and selective PTP1B inhibitors PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Ethoxy-3-methoxybenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15229805#2-ethoxy-3-methoxybenzamide-iupacname]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com